Topaz Model Fine-Tuning: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Topaz	
Cat. No.:	B1169500	Get Quote

This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals using the **Topaz** software for cryo-electron microscopy (cryo-EM). It focuses on fine-tuning pre-trained models for optimal particle picking performance.

Troubleshooting Guide

This section addresses specific issues that may arise during the fine-tuning of a pre-trained **Topaz** model.

Question: My **Topaz** training job is failing with an "out of memory" or "cuDNN" error. What can I do?

Answer:

Memory errors are common when training deep learning models on large cryo-EM datasets. Here are several strategies to resolve these issues:

- Increase Downsampling: The most effective way to reduce memory usage is to increase the downsampling factor of your micrographs. It is recommended to downsample micrographs to reduce memory load and improve model performance. For example, a downsampling factor of 16 is suggested for a K2 Super Resolution dataset.[1] This reduces the input data size, directly lowering RAM and VRAM requirements.

Tech Support

- Reduce Minibatch Size: The minibatch size determines the number of training examples used in each iteration. A smaller minibatch size will consume less memory per iteration. However, this may increase the overall training time.[1]

- System Adjustments: On some systems, increasing the virtual memory (paging file size) can provide a buffer and prevent crashes.

- Check GPU and CUDA/cuDNN Version: A CUDNN_STATUS_EXECUTION_FAILED error can indicate an incompatibility between your GPU driver, CUDA toolkit, and the cuDNN library. Ensure that you are using a version of PyTorch compatible with your CUDA installation as required by **Topaz**.

Experimental Workflow: Mitigating Memory Errors
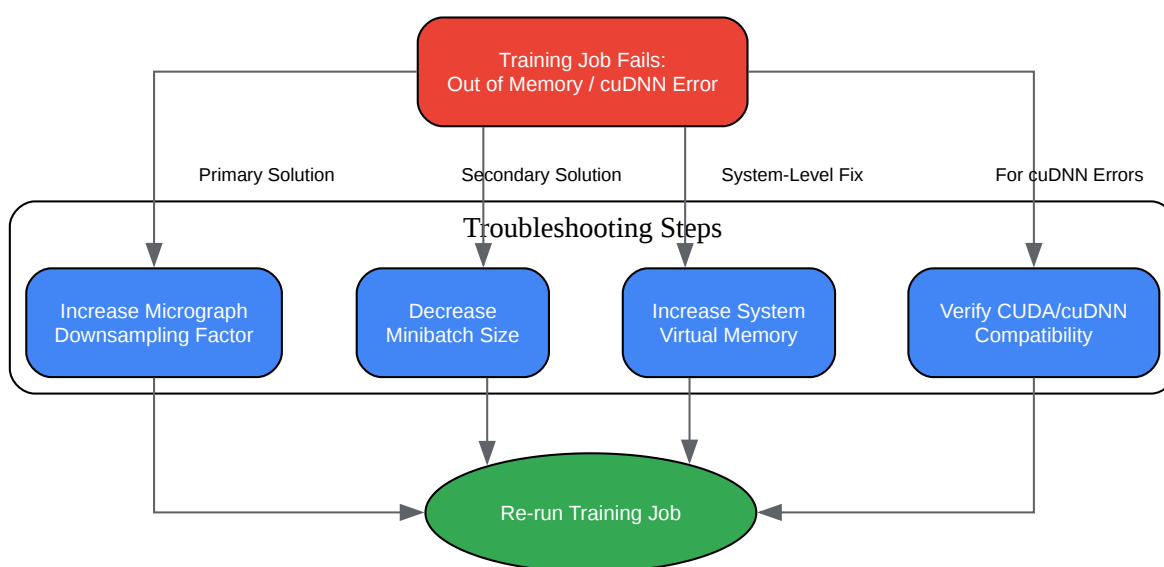
Click to download full resolution via product page

Caption: Workflow for troubleshooting memory-related errors during **Topaz** training.

Question: The precision of my fine-tuned model is very low and the AUPRC curve on the test set is not improving. How can I fix this?

Answer:

Low precision and a stagnant Area Under the Precision-Recall Curve (AUPRC) typically indicate issues with the training data or model parameters.

- Improve Training Data Quality: The model learns from the particles you provide. If your initial manual picks are noisy or contain non-particle features (e.g., ice crystals, carbon edges), the model will learn to identify these as well. It is highly recommended to clean your training particle set. A good practice is to run 2D classification on your manually picked particles and only use the particles from the best-looking classes for training.

- Use Non-Denoised Micrographs for Training: Interestingly, some users have found that the **Topaz** Train job performs better when using the original, non-denoised micrographs as input. If you are using denoised micrographs, try running the training with the original ones.

- Adjust "Expected Number of Particles": This parameter is crucial for **Topaz**'s performance. If this number is set too low, the model may not pick a sufficient number of true positives. If set too high, it may lead to an increase in false positives, lowering precision. Estimate the average number of particles per micrograph in your dataset and set this parameter accordingly.

- Increase Number of Epochs: If the AUPRC curve is still trending upwards but the training stops, you may need to increase the number of epochs to allow the model to converge. Some datasets may require 30 or more epochs for optimal performance.[2]

Frequently Asked Questions (FAQs)

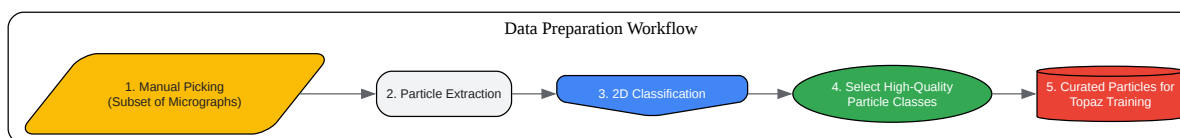Q1: How should I prepare my data for fine-tuning a **Topaz** model?

A1: Proper data preparation is critical for successful fine-tuning. Follow this protocol for best results.

Experimental Protocol: Data Preparation for **Topaz** Fine-Tuning

- Initial Particle Picking: Manually pick several hundred to a few thousand particles from a representative subset of your micrographs (e.g., 50-100 micrographs).

Tech Support

- Particle Extraction: Extract the picked particles with a suitable box size.

- 2D Classification: Perform 2D classification on the extracted particles to sort them into different views and remove junk particles.

- Select Good Particles: Carefully inspect the 2D class averages and select only the classes that show clear, high-resolution particle views.

- Prepare Inputs for Training: Use the curated, high-quality particle coordinates from the selected 2D classes as the "particles" input and the corresponding raw micrographs as the "micrographs" input for the **Topaz** Train job.

Data Preparation Workflow

Data Preparation Workflow

1. Manual Picking (Subset of Micrographs) → 2. Particle Extraction → 3. 2D Classification → 4. Select High-Quality Particle Classes → 5. Curated Particles for Topaz Training

Click to download full resolution via product page

Caption: Step-by-step workflow for preparing high-quality particle data for **Topaz** fine-tuning.

Q2: How do I choose the right fine-tuning parameters?

A2: Several parameters can be adjusted in the **Topaz** Train job. The table below summarizes key parameters and provides recommended starting points. For optimizing a specific parameter, the **Topaz** Cross Validation job can be used to test a range of values automatically. [1]

Parameter	Description	Recommended Starting Value	Troubleshooting Tip
Downsampling Factor	Factor by which to downsample micrographs.	8-16	Increase if you encounter memory errors.[1]
Learning Rate	Determines the step size at each iteration while moving toward a minimum of a loss function.	0.001 (default)	A lower value can lead to more reliable convergence but may take longer.
Minibatch Size	Number of examples used in each batch during training.	128-256	Decrease if you have memory issues. Smaller values may improve accuracy at the cost of training time.[1]
Number of Epochs	The number of times the entire training dataset is passed through the model.	10-30	Increase if the test set precision is still improving at the end of training.[1][2]
Expected Particles	An estimate of the number of particles per micrograph.	Dataset-dependent	Adjust based on visual inspection of your micrographs. This parameter significantly impacts recall.[2]
Model Architecture	The neural network to use (e.g., ResNet8, ResNet16).	ResNet8 or ResNet16	Larger models (ResNet16) may perform better with large training datasets but are more prone to overfitting with smaller datasets.

Q3: My training plot shows high precision on the training set but low precision on the test set. What does this mean?

A3: This is a classic sign of overfitting. The model has learned the training data too well, including its specific noise and features, and cannot generalize to new, unseen data (the test set). The **Topaz** Train job automatically saves the model from the epoch with the highest precision on the test set, which helps mitigate the worst effects of overfitting.[1] However, if you observe a large gap between training and test precision, consider the following:

- Increase Training Data: A more diverse training set can help the model learn more general features.

- Use a Simpler Model: A smaller model (e.g., ResNet8 instead of ResNet16) is less likely to overfit on smaller datasets.

- Data Augmentation: While not a direct parameter in the standard **Topaz** wrapper, data augmentation techniques (like random rotations and shifts) are a common strategy in machine learning to prevent overfitting.

Q4: Why does my AUPRC (Average Precision) never reach 1.0, even with a good model?

A4: In the context of **Topaz**, which uses a positive-unlabeled learning approach, it is expected that the AUPRC will not reach 1.0. This is because you have only provided positive labels (your picked particles). The model treats all other areas of the micrograph as unlabeled, not as true negatives.

During evaluation on the test set, the model will likely identify many correct particles that you did not manually label. These are technically true positives, but because they are not in your "ground truth" coordinate file, they are counted as false positives, which lowers the calculated precision. Therefore, the AUPRC score should be used as a relative measure to compare different models trained on the same data, rather than as an absolute measure of perfection. An increasing AUPRC on the test set is a good indicator of successful training.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. discuss.cryosparc.com [discuss.cryosparc.com]

- 2. How to optimize Topaz training parameters and interpret training outputs · tbepler/topaz · Discussion #170 · GitHub [github.com]

- 3. How to interpret metrics from a training run? · tbepler/topaz · Discussion #78 · GitHub [github.com]

- To cite this document: BenchChem. [Topaz Model Fine-Tuning: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169500#how-to-fine-tune-a-pre-trained-topaz-model]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com